

Comparison of Aliphatic Poly(anhydrides) for Drug Delivery

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Suberic anhydride

CAS No.: 10521-06-9

Cat. No.: S1550345

[Get Quote](#)

Property	Poly(Suberic Anhydride)	Poly(Azelaic Anhydride)	Poly(Sebacic Anhydride)	Poly(Dodecanedioic Anhydride)	Experimental Context
Molecular Weight (Mw) Control	Controllable & reproducible Mw	Controllable & reproducible Mw	Controllable & reproducible Mw	Controllable & reproducible Mw	Synthesis using 1 equivalent of acetic anhydride per carboxylic acid group [1].
Polydispersity Index (PDI)	Low PDI	Low PDI	Low PDI	Low PDI	Use of 1 equivalent acetic anhydride resulted in reduced polydispersity versus excess acetic anhydride [1].
Standard Deviation of Mw	Minimal	Minimal	Minimal	Minimal	Highly reproducible molecular weights with

Property	Poly(Suberic Anhydride)	Poly(Azelaic Anhydride)	Poly(Sebacic Anhydride)	Poly(Dodecanedioic Anhydride)	Experimental Context
					minimal standard deviation [1].
Key Application Data	Data not specifically isolated in study	Data not specifically isolated in study	14% drug release after 1 hour; 70% release over 24 hours (with Temozolamide) [1].	Data not specifically isolated in study	<i>In vitro</i> drug release study demonstrating potential for controlled delivery [1].

Detailed Experimental Protocols

The comparative data above comes from a specific and improved synthesis method. Here are the key methodological details.

Synthesis of Polyanhydrides [1]

- **Objective:** To synthesize aliphatic polyanhydrides with controllable molecular weight, low polydispersity, and high reproducibility.
- **Method:** Melt polycondensation.
- **Key Innovation:** Using a **1:1 mole equivalent of acetic anhydride per carboxylic acid group** of the diacid monomer, as opposed to the traditional large excess (5-10 times).
- **Process:**
 - **Activation:** Diacids (suberic, azelaic, sebacic, dodecanedioic) were refluxed with a controlled, equivalent amount of acetic anhydride.
 - **Polymerization:** The activated diacids underwent melt condensation under vacuum to form the high molecular weight polymer.
- **Characterization:** Polymers were characterized using NMR, FTIR, and Gel Permeation Chromatography (GPC) for molecular weight determination.

In Vitro Drug Release Study [1]

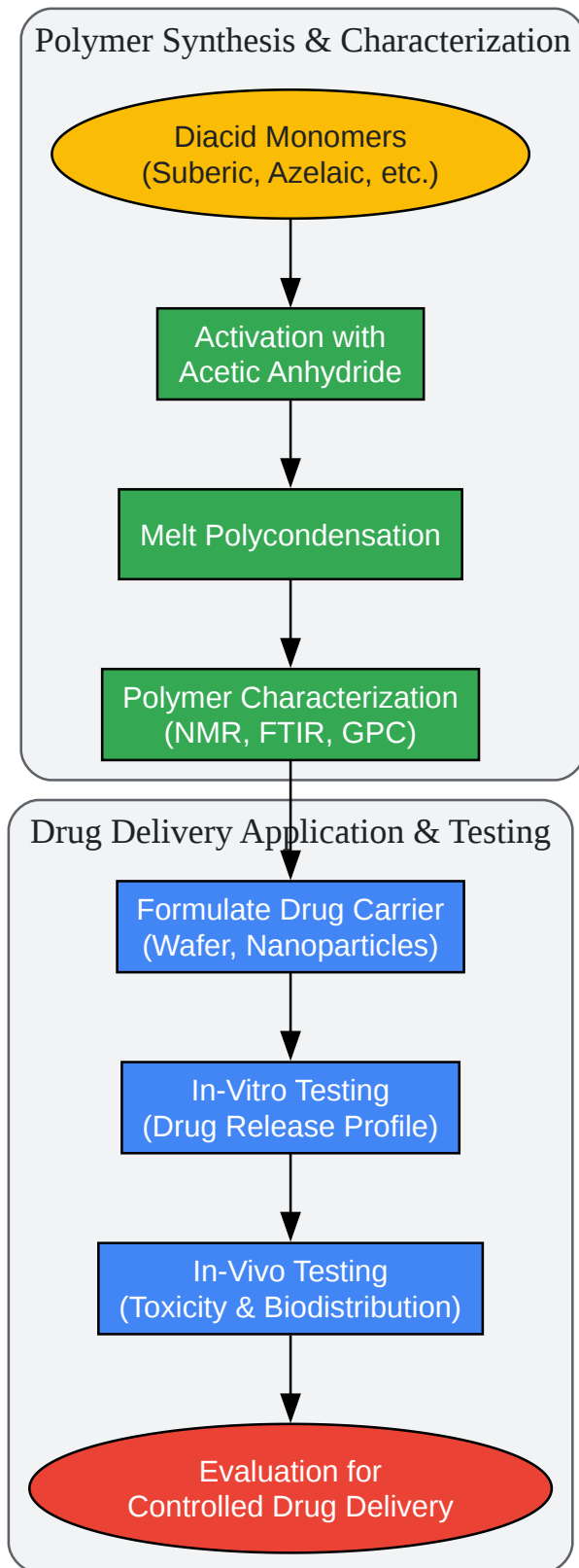
- **Objective:** To evaluate the drug release profile from a synthesized polyanhydride wafer.
- **Polymer Used:** Poly(sebacic acid) was used as a representative aliphatic polyanhydride.
- **Drug Model:** Temozolamide (TMZ), a brain tumor medication.
- **Methodology:**
 - TMZ was incorporated into poly(sebacic acid) wafers.
 - The drug release was measured *in vitro* over time.
- **Result:** The study showed a release of 14% TMZ within the first hour and 70% over one day, demonstrating a controlled, sustained release profile suitable for drug delivery applications [1].

Safety and Handling

While the specific polymer nanoparticles have shown promise in toxicity studies, handling the raw monomeric anhydrides requires care.

- **Suberic Anhydride Safety:** The safety data sheet (SDS) for **suberic anhydride** indicates it causes **skin irritation** and **serious eye irritation**, and may cause **respiratory irritation** [2]. It is intended for R&D use only and not for medicinal or household use [2].
- **Polymer Toxicity Profile:** A study on poly(anhydride) nanoparticles (conventional and modified) for oral drug delivery concluded that these carriers showed **no toxic effects** in rats. The LD₅₀ was higher than 2000 mg/kg, and no evident signs of toxicity were found in sub-chronic studies, indicating they are a safe strategy for oral delivery [3].

To help illustrate the process of developing and testing these drug carriers, the diagram below outlines the key workflow from polymer synthesis to final evaluation.



[Click to download full resolution via product page](#)

Interpretation of Findings and Research Implications

The available data, while not a direct "head-to-head" battle between the two, provides strong insights for researchers.

- **Key Differentiator is Chain Length:** Suberic acid (C8) has a shorter aliphatic chain than azelaic acid (C9). In polyanhydrides, the **hydrophobicity and degradation rate are directly influenced by the length of the aliphatic chain** in the monomer. A longer chain generally increases hydrophobicity, which can slow down the hydrolysis of the anhydride bonds and thus prolong drug release.
- **The Critical Factor is Synthetic Control:** The 2022 study powerfully demonstrates that the synthetic protocol (using 1 equivalent of acetic anhydride) is more significant for achieving reproducible and controllable polymer properties than the specific choice of diacid among this closely related family [1]. This is a major advancement for manufacturing reliability.
- **Performance Inference:** While the specific drug release data is provided for the well-known Poly(sebacic acid) (from sebacic acid, a C10 diacid), it serves as a benchmark. You can hypothesize that Poly(**suberic anhydride**) (C8) would degrade slightly faster, while Poly(azelaic anhydride) (C9) would have an intermediate release rate between suberic and sebacic acid-based polymers.

Future Research Directions

To build a more comprehensive comparison guide, you could focus on obtaining the following data:

- **Direct Drug Release Comparison:** Conduct *in vitro* release studies using the same drug model for polymers made from suberic, azelaic, and sebacic acid under identical conditions.
- **Detailed Material Properties:** Compare the mechanical strength, thermal properties, and hydrolytic degradation rates of the different polymers.
- **Extended *In Vivo* Efficacy:** Perform comparative animal studies to evaluate the therapeutic efficacy and biodistribution of drug-loaded particles made from each polymer.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Synthesis of Aliphatic Polyanhydrides with Controllable and... [pmc.ncbi.nlm.nih.gov]

2. - Safety Data Sheet Suberic anhydride [chemicalbook.com]

3. Toxicity Studies of Poly(Anhydride) Nanoparticles as Carriers for Oral... [link.springer.com]

To cite this document: Smolecule. [Comparison of Aliphatic Polyanhydrides for Drug Delivery]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1550345#suberic-anhydride-vs-azelaic-anhydride-drug-delivery]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com